

# Comprehensive Safety and Handling Guide for D-Leucine-D10

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## Compound of Interest

Compound Name: D-Leucine-D10

Cat. No.: B15556486

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring a safe and compliant laboratory environment. This guide provides essential, immediate safety and logistical information for the handling of **D-Leucine-D10**, a deuterated form of the amino acid Leucine. The following procedures outline a framework for the safe operational use and disposal of **D-Leucine-D10** waste, based on available safety data sheets and general laboratory safety principles.

## Essential Safety Information

According to the Safety Data Sheet (SDS) from Cayman Chemical, L-Leucine-d10 is not classified as a hazardous substance under the Globally Harmonized System (GHS).[1] However, it is recommended to follow standard precautionary measures for handling chemicals.[1] Other sources suggest that **D-Leucine-D10** may be harmful if inhaled or swallowed and may cause skin and eye irritation.[2] Therefore, adherence to standard laboratory safety protocols is advised.

## Personal Protective Equipment (PPE)

To ensure personal safety and minimize exposure, the following personal protective equipment is recommended when handling **D-Leucine-D10**.

PPE Category	Required Equipment
Eye Protection	Safety glasses with side shields or goggles.
Hand Protection	Impermeable and resistant gloves (e.g., nitrile or neoprene).
Body Protection	Laboratory coat.
Respiratory Protection	Generally not required under normal use with adequate ventilation. If dust is generated, a NIOSH/CEN approved respirator may be appropriate. <a href="#">[2]</a>

Always inspect gloves for signs of degradation or puncture before use and change them immediately if they become contaminated.

## Operational Plan: From Receipt to Disposal

A systematic approach to handling **D-Leucine-D10** from the moment it arrives in the laboratory to its final disposal is crucial for safety and regulatory compliance.

### 1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[3\]](#) Recommended storage is at room temperature.[\[3\]](#)

### 2. Handling and Weighing:

- Handle **D-Leucine-D10** in a well-ventilated area.
- When weighing the solid form, take care to avoid the formation of dust.[\[2\]](#)[\[4\]](#)

### 3. Dissolving:

- When preparing solutions, slowly add the solid **D-Leucine-D10** to the solvent to prevent splashing.

## Accidental Release Measures

In the event of a spill, follow these procedures:

- Minor Spill: For small spills, you can mechanically pick up the solid material.[\[1\]](#)
- Major Spill: For larger spills, avoid dust formation and breathing vapors, mist, or gas.[\[2\]](#)[\[4\]](#)  
Prevent the substance from entering sewers and public waters.[\[2\]](#)[\[4\]](#)

## First-Aid Measures

- After Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.  
[\[2\]](#)
- After Skin Contact: Wash the affected area with soap and plenty of water.[\[2\]](#)
- After Eye Contact: Rinse the eyes with water as a precaution.[\[2\]](#)
- After Swallowing: Rinse mouth with water and consult a physician.[\[2\]](#)

## Disposal Plan

Proper disposal of **D-Leucine-D10** and any contaminated materials is essential to prevent environmental contamination and comply with regulations.

- Waste Segregation:
  - Solid Waste: Collect unused or contaminated solid **D-Leucine-D10** in a clearly labeled and sealed container for chemical waste.
  - Liquid Waste: Solutions containing **D-Leucine-D10** should be collected in a designated, sealed, and labeled container for liquid chemical waste.
  - Contaminated Materials: Any materials that have come into contact with **D-Leucine-D10**, such as weighing paper, pipette tips, and gloves, should be disposed of as chemical waste.
- Final Disposal:

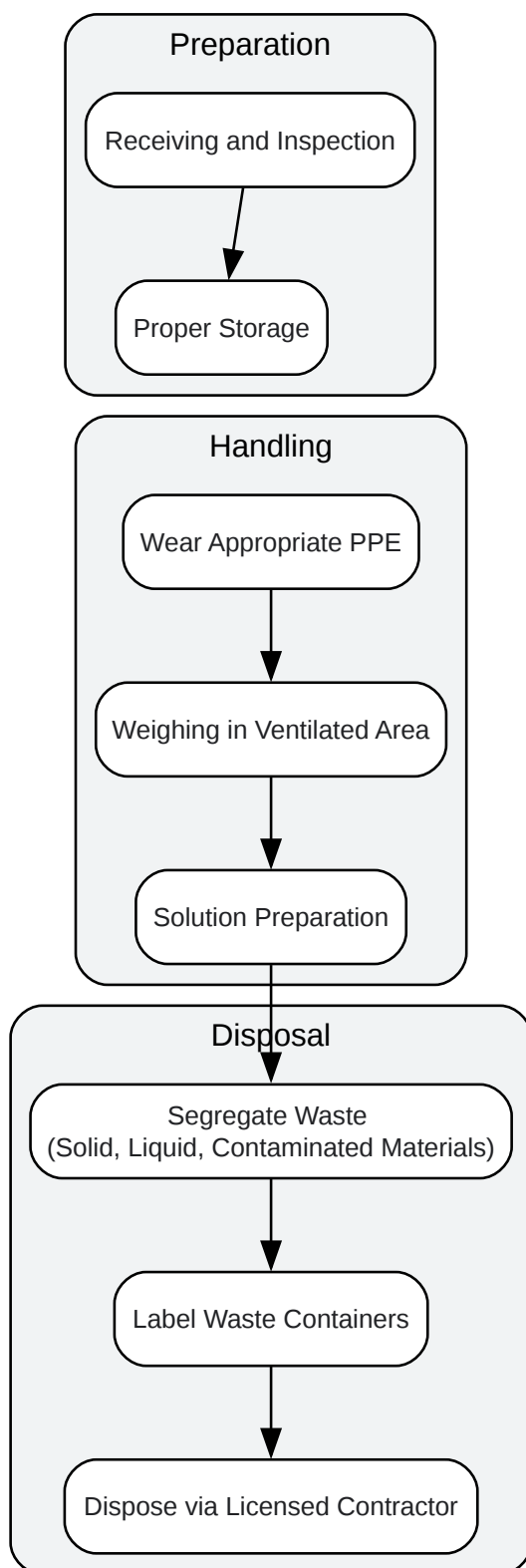
- While smaller quantities may be disposable with household waste, it is best practice to handle all chemical waste through a licensed disposal company.[1][2]
- Arrange for the collection and disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal company.[2] Do not empty into drains.[5]

## Quantitative Data Summary

Property	Value
Molecular Formula	(CD3)2CD <sub>2</sub> CD(NH <sub>2</sub> )COOH
Molecular Weight	141.24 g/mol
Melting Point	293-296 °C (subl.) (lit.)
Isotopic Enrichment	98 atom % D
Purity	99%

## Experimental Workflow

The following diagram illustrates the standard workflow for the safe handling of **D-Leucine-D10** in a laboratory setting.



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Caption: Workflow for the safe handling and disposal of **D-Leucine-D10**.

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